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Technical Support Center: Delphinidin-3sambubioside Chloride Powder

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Compound of Interest		
Compound Name:	Delphinidin-3-sambubioside chloride	
Cat. No.:	B602372	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **Delphinidin-3-sambubioside chloride** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Delphinidin-3-sambubioside chloride** powder?

For optimal stability, **Delphinidin-3-sambubioside chloride** powder should be stored under the conditions outlined in the table below. Proper storage is critical to prevent degradation and ensure the integrity of the compound for experimental use.[1][2][3][4]

Q2: What is the appearance of high-quality **Delphinidin-3-sambubioside chloride** powder?

High-quality **Delphinidin-3-sambubioside chloride** is typically a lavender, dark red, or brown to black crystalline powder.[1][3] A significant change in color may indicate degradation.

Q3: In which solvents is **Delphinidin-3-sambubioside chloride** soluble?

Delphinidin-3-sambubioside chloride is soluble in a variety of polar solvents. These include Dimethyl Sulfoxide (DMSO), pyridine, methanol, ethanol, and hot water.[5]

Q4: What is the shelf life of **Delphinidin-3-sambubioside chloride** powder?



When stored as a powder at -20°C, the shelf life is up to 3 years.[1] Once dissolved in a solvent, the stability decreases. Stock solutions stored at -20°C are typically stable for up to one month, while at -80°C, they can be stored for up to six months.[1]

Q5: Is **Delphinidin-3-sambubioside chloride** sensitive to light?

Yes, **Delphinidin-3-sambubioside chloride** is light-sensitive. It is crucial to store the powder and any solutions in the dark or in amber vials to prevent photodegradation.[2][6]

Storage Conditions Summary

Parameter	Recommendation	Source(s)
Temperature (Powder)	-20°C for long-term storage (up to 3 years).	[1][3][4]
2-8°C for short-term storage.	[7]	
Temperature (In Solvent)	-20°C for up to 1 month.	[1]
-80°C for up to 6 months.	[1]	
Light	Store in a dark place, protected from light. Use amber vials or cover with foil.	[2][6]
Humidity	Store in a dry place. While specific RH% is not provided, a dry environment is critical.	[2][4]
Air	Store in a tightly sealed container to protect from air.	[7]

Troubleshooting Guide Issue 1: Powder has changed color upon receipt or during storage.

 Possible Cause: Degradation due to exposure to light, heat, or moisture. Anthocyanins are known to change color with degradation.[8]



Solution:

- Visually inspect the powder. A significant change from the expected dark red/purple color may indicate compromised quality.
- If possible, run a small-scale quality control check, such as HPLC, to assess purity.[1][5]
- If degradation is suspected, it is recommended to use a new, unopened vial for your experiment.
- Always ensure storage containers are tightly sealed and stored under the recommended conditions.

Issue 2: Difficulty dissolving the powder.

- Possible Cause 1: Use of an inappropriate solvent.
 - Solution: Ensure you are using a recommended solvent such as DMSO, methanol, ethanol, or hot water.[5] For cell culture experiments, DMSO is a common choice for creating a concentrated stock solution.
- Possible Cause 2: Insufficient mixing or sonication.
 - Solution: Gently vortex the solution. If the powder is still not fully dissolved, sonication in a water bath for short periods may aid dissolution.
- Possible Cause 3: The compound may have precipitated out of the solution.
 - Solution: Gently warm the solution and vortex to redissolve. When preparing aqueous solutions from a DMSO stock, add the stock solution to the aqueous buffer slowly while mixing to prevent precipitation.

Issue 3: Inconsistent experimental results.

 Possible Cause 1: Degradation of the compound in solution. Anthocyanin stability is highly dependent on pH and temperature.[8]



- Solution: Prepare fresh solutions for each experiment whenever possible. If using a stock solution, ensure it has been stored correctly and for not longer than the recommended duration. Avoid repeated freeze-thaw cycles. Keep solutions on ice and protected from light during experiments.[8]
- Possible Cause 2: Interaction with incompatible materials.
 - Solution: Avoid strong acids, alkalis, and strong oxidizing or reducing agents as these are incompatible with **Delphinidin-3-sambubioside chloride**.

Experimental Protocols

Reconstitution of Delphinidin-3-sambubioside Chloride Powder

This protocol describes the preparation of a stock solution for use in typical cell culture or biochemical assays.

Materials:

- Delphinidin-3-sambubioside chloride powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips

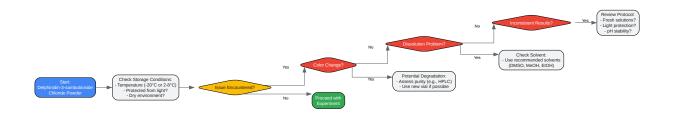
Procedure:

- Allow the vial of **Delphinidin-3-sambubioside chloride** powder to equilibrate to room temperature before opening to prevent condensation.
- Under sterile conditions (e.g., in a biological safety cabinet), add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Gently vortex the vial until the powder is completely dissolved. Sonication can be used if necessary.



- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light.

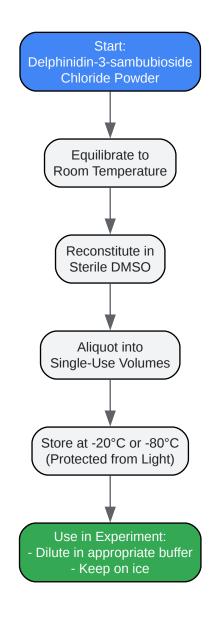
Visual Guides



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Caption: Troubleshooting workflow for storage and handling issues.





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Caption: Recommended experimental workflow for powder reconstitution.

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